

An In-depth Technical Guide on the Physicochemical Properties of Phenyl-Substituted Bromoalkanes

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Compound of Interest

Compound Name: (2-bromo-1-cyclopentylethyl)benzene

Cat. No.: B6227082

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Introduction

This technical guide serves as a comprehensive resource for researchers, scientists, and professionals in drug development on the physical properties of phenyl-substituted bromoalkanes. Direct experimental data for "**(2-bromo-1-cyclopentylethyl)benzene**" is not readily available in the public domain, suggesting it may be a novel or sparsely studied compound. However, extensive data exists for structurally similar and commercially available compounds, with "(2-bromoethyl)benzene" being a prominent example. This guide will focus on the properties and experimental characterization of "(2-bromoethyl)benzene" as a representative compound of this class, providing a framework for the potential characterization of novel analogues like "**(2-bromo-1-cyclopentylethyl)benzene**".

Physicochemical Data Summary

The following table summarizes the key physical properties of "(2-bromoethyl)benzene", a structurally related and well-characterized compound. These values serve as a baseline for estimating the properties of more complex derivatives.

Property	Value	Source
Molecular Formula	C ₈ H ₉ Br	[1] [2]
Molecular Weight	185.06 g/mol	[1] [2]
Appearance	Clear colorless to pale yellow liquid	[1] [2]
Melting Point	-56 °C	[1] [2] [3]
Boiling Point	220-221 °C (at 760 mmHg)	[1] [2]
Density	1.355 g/mL at 25 °C	[1] [2]
Refractive Index (n _{20/D})	1.556	[1] [2]
Flash Point	89 °C / 192.2 °F	[4]
Water Solubility	Insoluble (0.039 g/L)	[1] [2] [4]
Vapor Pressure	21 hPa @ 94 °C	[4]
Vapor Density	6.4	[4]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents.	[1] [2]
Storage Temperature	2-8°C	[1] [2]

Experimental Protocols

The determination of the physical properties listed above involves standardized experimental procedures. Below are detailed methodologies for key experiments.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

- Apparatus: A distillation apparatus consisting of a round-bottom flask, a heating mantle, a condenser, a thermometer, and a receiving flask.

- Procedure:
 - The liquid sample is placed in the round-bottom flask with a few boiling chips to ensure smooth boiling.
 - The flask is heated gently using the heating mantle.
 - The temperature is monitored with a thermometer placed such that the top of the bulb is level with the side arm of the distillation head.
 - The temperature at which the liquid boils and the vapor condenses into the condenser is recorded as the boiling point. The atmospheric pressure should also be recorded, as boiling point is pressure-dependent. For more accurate determinations, especially for small sample sizes, a micro-boiling point apparatus can be used.

Determination of Density

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer (a small glass flask with a precise volume), an analytical balance.
- Procedure:
 - The empty pycnometer is weighed accurately.
 - It is then filled with the sample liquid, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped off.
 - The filled pycnometer is weighed again.
 - The temperature of the liquid is recorded.
 - The density is calculated by dividing the mass of the liquid (mass of filled pycnometer - mass of empty pycnometer) by the volume of the pycnometer.

Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through the material.

- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Procedure:
 - A few drops of the liquid sample are placed on the prism of the refractometer.
 - The prism is closed, and the light source is switched on.
 - The user looks through the eyepiece and adjusts the controls until the boundary line between the light and dark regions is sharp and centered in the crosshairs.
 - The refractive index is read from the scale. The temperature is controlled and noted, as the refractive index is temperature-dependent.

Logical Workflow for Compound Characterization

The characterization of a new or unstudied chemical entity like "**(2-bromo-1-cyclopentylethyl)benzene**" follows a logical progression of experiments to determine its structure and purity before assessing its physical and chemical properties.

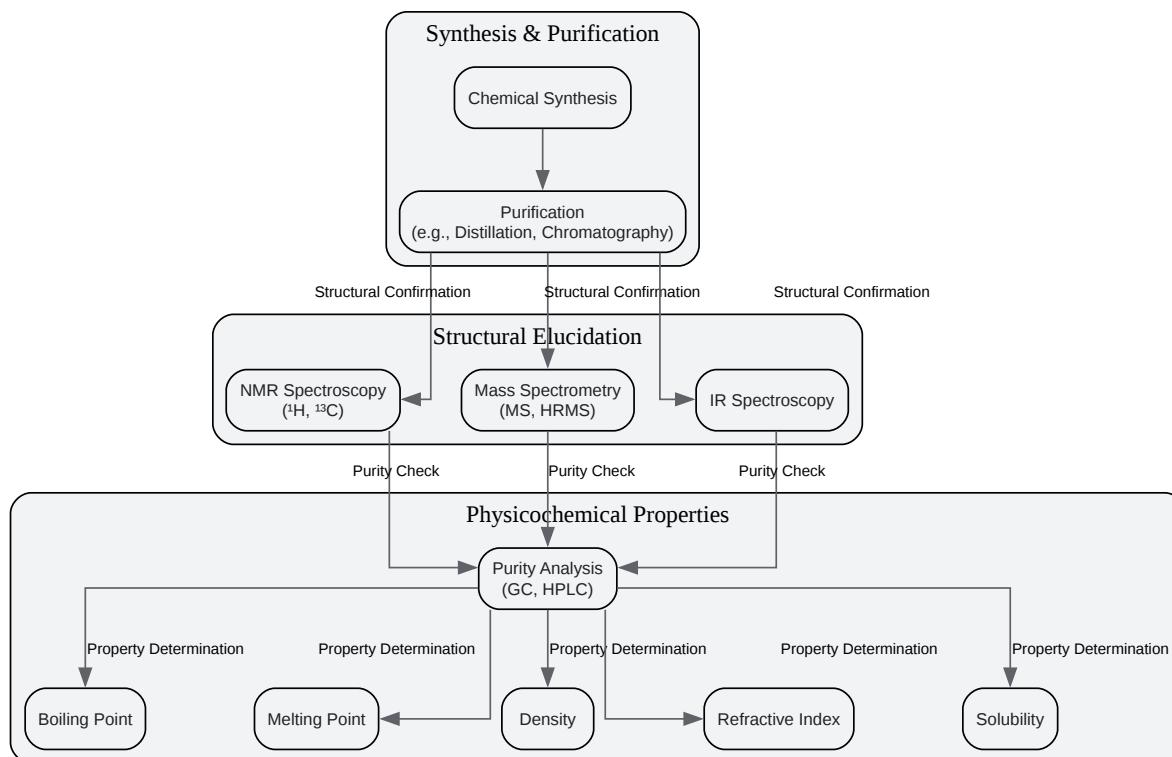
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Fig. 1: General workflow for the synthesis and characterization of a chemical compound.

This workflow diagram illustrates the logical steps from synthesis to the determination of key physical properties. Initially, the target compound is synthesized and then purified. Following purification, a suite of spectroscopic methods including NMR, Mass Spectrometry, and IR spectroscopy are employed to confirm the chemical structure. Once the structure is verified, the purity of the compound is assessed using chromatographic techniques like GC or HPLC. Only after confirming the structure and purity are the fundamental physical properties such as boiling

point, melting point, density, refractive index, and solubility experimentally determined. This systematic approach ensures the accuracy and reliability of the measured physical data.

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